

Personal protective equipment for handling 7-Chlorokynurenic acid sodium salt

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Compound of Interest

Compound Name: 7-Chlorokynurenic acid sodium salt

Cat. No.: B1139090

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Essential Safety and Handling Guide for 7-Chlorokynurenic Acid Sodium Salt

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **7-Chlorokynurenic acid sodium salt**, including detailed operational and disposal plans. Our aim is to be your preferred source for laboratory safety and chemical handling information, building deep trust by providing value beyond the product itself.

Hazard Assessment and Personal Protective Equipment (PPE)

There are conflicting reports regarding the hazardous nature of **7-Chlorokynurenic acid sodium salt**. While some suppliers indicate it is not a hazardous substance, the Safety Data Sheet (SDS) from DC Chemicals classifies it as "Acute toxicity, Oral (Category 4)" and "Acute aquatic toxicity (Category 1), Chronic aquatic toxicity (Category 1)"^[1]. The hazard statements include "Harmful if swallowed" and "Very toxic to aquatic life with long lasting effects"^[1]. Therefore, a cautious approach is recommended, and the following personal protective equipment should be considered the minimum requirement.

Table 1: Personal Protective Equipment (PPE) Requirements

Protection Type	Required PPE	Specifications and Use
Torso Protection	Laboratory Coat	Buttoned and worn at all times to protect skin and clothing from potential splashes.
Hand Protection	Nitrile Gloves	Disposable nitrile gloves provide adequate protection against incidental contact. For prolonged handling or in case of a spill, consider double-gloving or using thicker, chemical-resistant gloves.
Eye and Face Protection	Safety Goggles with Side-Shields	To protect against dust particles and splashes when handling the solid or solutions. A face shield should be worn in addition to goggles when there is a significant risk of splashing.[2][3]
Respiratory Protection	N95 Respirator or equivalent	Recommended when handling the powder outside of a certified chemical fume hood to prevent inhalation of dust particles.
Foot Protection	Closed-toe Shoes	Must be worn at all times in the laboratory to protect against spills and falling objects.[4]

Chemical and Physical Properties

Understanding the properties of **7-Chlorokynurenic acid sodium salt** is crucial for safe handling and storage.

Table 2: Physical and Chemical Properties of **7-Chlorokynurenic Acid Sodium Salt**

Property	Value	Reference
Molecular Formula	C ₁₀ H ₅ CINNaO ₃	[5]
Molecular Weight	245.59 g/mol	[5]
Appearance	White to off-white solid	
Solubility	Soluble in water (up to 100 mM)	[5][6]
Storage	Store at 2-8°C, protected from light. Desiccate at room temperature.	
Stability	Solutions are unstable; prepare fresh.	[7]

Step-by-Step Handling Procedures

Adherence to the following procedures will minimize exposure and ensure safe handling.

3.1. Weighing the Solid Compound

- **Preparation:** Before starting, ensure you are wearing the appropriate PPE as outlined in Table 1. Clean the weighing area and the analytical balance with a soft brush.[8]
- **Zero the Balance:** Place a clean, dry weighing paper or a suitable container on the balance pan and press the "tare" or "zero" button.[9]
- **Dispensing the Powder:** Use a clean spatula to carefully transfer the desired amount of **7-Chlorokynurenic acid sodium salt** onto the weighing paper or into the container. Perform this step in a chemical fume hood or a well-ventilated area to avoid inhaling any dust.
- **Recording the Weight:** Once the desired mass is obtained, record the value from the balance display.
- **Clean-up:** After weighing, carefully clean the balance and the surrounding area to remove any residual powder.

3.2. Preparing a Solution

- **Solvent Preparation:** Use deionized or distilled water as the solvent. For a specific molarity, calculate the required volume of solvent based on the mass of the solute.
- **Dissolving the Compound:** Add the weighed **7-Chlorokynurenic acid sodium salt** to a clean volumetric flask. Add a small amount of the solvent and gently swirl to dissolve the solid.^[10] If needed, sonication can be used to aid dissolution.^[11]
- **Bringing to Volume:** Once the solid is completely dissolved, add the solvent up to the calibration mark on the volumetric flask.
- **Mixing:** Cap the flask and invert it several times to ensure the solution is homogeneous.
- **Labeling and Storage:** Label the flask with the chemical name, concentration, date of preparation, and your initials. As solutions are unstable, it is best to prepare them fresh for each experiment^[7].

Accidental Release and Spill Management

In the event of a spill, follow these procedures to ensure safety and proper cleanup.

- **Evacuate and Ventilate:** If a significant amount of powder is spilled, evacuate the immediate area and ensure adequate ventilation to disperse any airborne dust.
- **Contain the Spill:** Use an absorbent material, such as spill pads or sand, to contain the spill and prevent it from spreading.
- **Personal Protection:** Before cleaning the spill, ensure you are wearing the appropriate PPE, including a respirator, chemical-resistant gloves, and safety goggles.
- **Clean-up:** Carefully sweep up the solid material and place it in a labeled, sealed container for hazardous waste disposal. For liquid spills, absorb the solution with an inert material and place it in a sealed container.
- **Decontaminate:** Clean the spill area with a suitable solvent (e.g., ethanol) and then with soap and water.

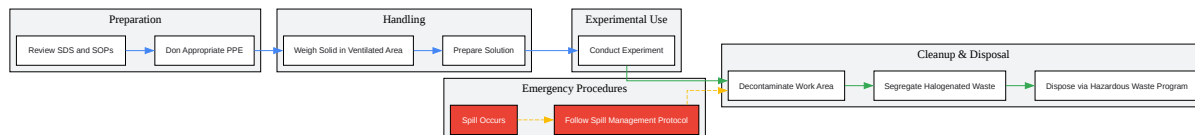
Disposal Plan

Proper disposal of **7-Chlorokynurenic acid sodium salt** and its containers is crucial to prevent environmental contamination.

- **Waste Classification:** As a halogenated organic compound, waste containing **7-Chlorokynurenic acid sodium salt** should be collected separately from non-halogenated waste.^{[12][13][14]}
- **Waste Collection:**
 - **Solid Waste:** Collect unused solid compound and contaminated materials (e.g., weighing paper, gloves) in a clearly labeled, sealed container for "Halogenated Organic Solid Waste."
 - **Liquid Waste:** Collect solutions in a designated, sealed container labeled "Halogenated Organic Liquid Waste." Do not mix with other waste streams.^[15]
- **Disposal Procedure:** Dispose of the waste containers through your institution's hazardous waste management program. Do not pour solutions down the drain, as the compound is very toxic to aquatic life.^[1]
- **Container Disposal:** Empty containers should be rinsed three times with a suitable solvent. The rinsate should be collected as halogenated organic liquid waste. The rinsed container can then be disposed of according to your institution's guidelines.

Logical Workflow for Handling 7-Chlorokynurenic Acid Sodium Salt

The following diagram illustrates the logical workflow for the safe handling of **7-Chlorokynurenic acid sodium salt**, from preparation to disposal.



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Caption: Safe handling workflow for **7-Chlorokynurenic acid sodium salt**.

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